

Operational Guide: Safe Disposal of 2-(3-Hydroxypropyl)phenol

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Compound of Interest

Compound Name: 2-(3-Hydroxypropyl)phenol

CAS No.: 1481-92-1

Cat. No.: B073537

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Executive Summary & Chemical Profile

Subject: **2-(3-Hydroxypropyl)phenol** CAS: 1481-92-1 Synonyms: 3-(2-Hydroxyphenyl)-1-propanol; 2-Hydroxybenzenepropanol Primary Hazard Class: Phenolic Organic (Corrosive/Toxic)[1][2]

This guide provides a validated operational framework for the disposal of **2-(3-Hydroxypropyl)phenol**. Unlike standard organic solvents, phenolic derivatives possess unique acidity (

) and toxicity profiles that require specific segregation protocols to prevent incompatible reactions (specifically with oxidizers) and environmental contamination.

Physicochemical Data for Disposal Logic

Property	Value	Operational Implication
Physical State	Viscous Liquid / Low-melting Solid	Requires leak-proof secondary containment; do not rely on simple bagging.
Boiling Point	~296°C	Low volatility; inhalation risk is lower than phenol but contact risk remains high.
Flash Point	145°C	Combustible but not highly flammable. Class IIIB liquid.
Water Solubility	Moderate	DO NOT dispose of via sink drains.[3] Aqueous solubility facilitates aquatic toxicity.
Acidity	Weakly Acidic ()	Incompatible with strong bases and oxidizers.

Hazard Identification & Segregation

Effective disposal begins at the point of generation. You must segregate this compound correctly to avoid creating "unknown" waste streams or dangerous chemical reactions.[4][5]

Core Hazards (GHS Classification)

- H314/H315: Causes severe skin burns and eye damage (Phenolic mechanism).
- H302: Harmful if swallowed.[6]
- H402: Harmful to aquatic life (requires zero-discharge protocol).

Segregation Directive

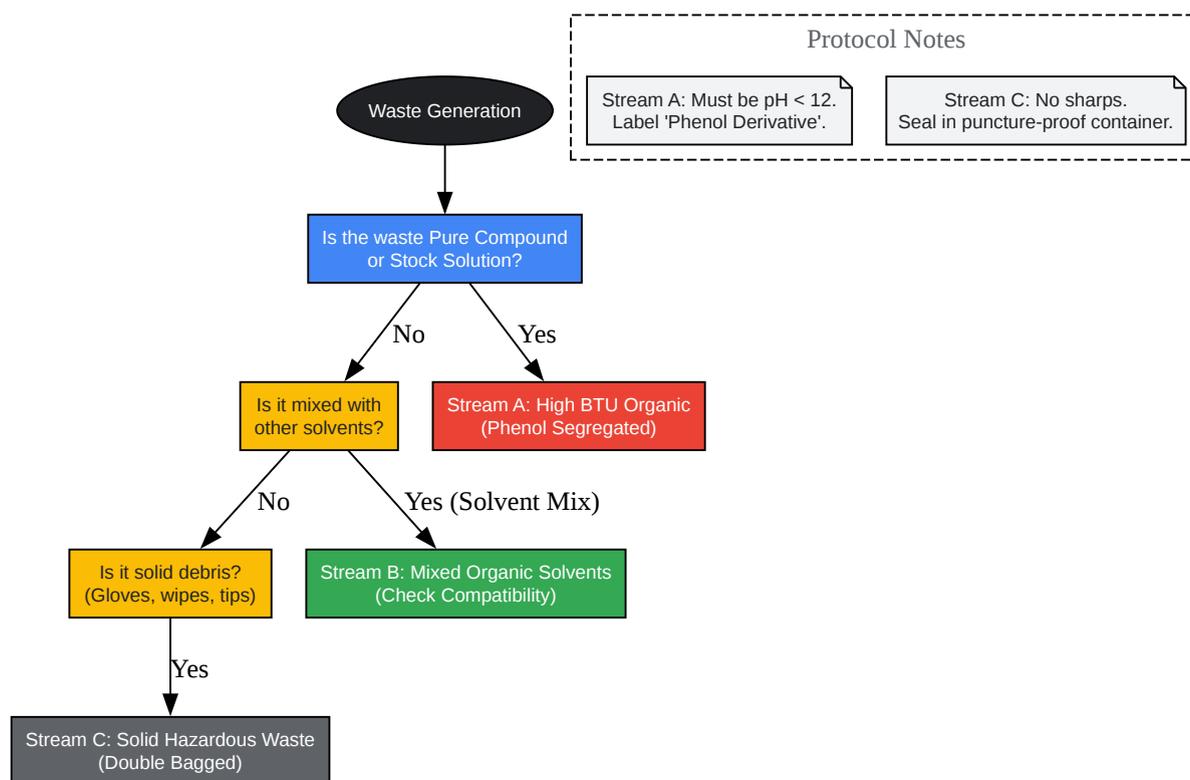
CRITICAL: Do not mix **2-(3-Hydroxypropyl)phenol** with the following waste streams:

- Oxidizing Agents: (e.g., Nitric acid, Peroxides). Phenols can undergo violent oxidation reactions.[4]

- Strong Bases: (e.g., Sodium Hydroxide). While not explosive, this creates phenolate salts which alters the chemical nature and may complicate downstream incineration.
- Heavy Metals: Keep separate to allow for fuel blending/incineration of the organic portion without metal contamination limits.

Waste Stream Decision Logic

Use the following logic flow to determine the correct disposal path for your specific experimental waste.



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Figure 1: Decision tree for categorizing phenolic waste streams to ensure regulatory compliance and safety.

Step-by-Step Disposal Procedures

Protocol A: Liquid Waste (Stock Solutions & Reaction Mixtures)

Objective: Secure containment for incineration.

- Container Selection: Use a High-Density Polyethylene (HDPE) or glass container. Avoid standard LDPE wash bottles which may degrade over time with phenolic contact.
- Labeling: Affix a hazardous waste label immediately.
 - Constituents: Write "**2-(3-Hydroxypropyl)phenol**" (Do not use abbreviations).^{[1][6][7][8]}
 - Hazard Checkbox: Mark "Toxic" and "Corrosive".
- Transfer:
 - Perform transfer in a fume hood.^{[3][9]}
 - Use a funnel to prevent drips on the container threads.
 - Self-Validating Step: Wipe the threads with a dry Kimwipe before closing. If the wipe turns yellow/brown over time, the seal was compromised.
- Storage: Place the container in a secondary containment tray (polypropylene) separate from oxidizers.

Protocol B: Solid Waste (Contaminated Debris)

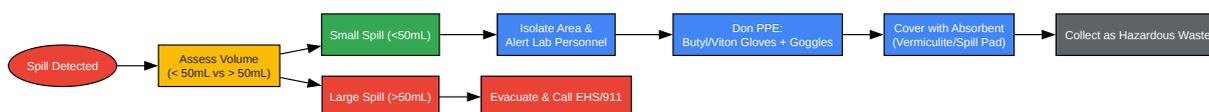
Objective: Prevent vapor release and contact exposure for custodial staff.

- Collection: Collect all contaminated pipette tips, gloves, and weighing boats.
- Primary Containment: Place items into a clear, sealable plastic bag (4 mil thickness minimum).

- Secondary Containment: Place the sealed bag into a rigid waste container or a second bag (Double-Bagging).
- Labeling: Tag as "Solid Debris Contaminated with Phenols".

Emergency Spill Response Workflow

Phenolic compounds are rapidly absorbed through the skin, causing systemic toxicity and chemical burns. Immediate action is required.



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Figure 2: Immediate response workflow for phenolic spills. Note that water flushing is only for skin contact, not for cleaning surface spills.

Decontamination of Surfaces

After removing the bulk material using absorbents:

- Wipe 1: Clean the area with a soap and water solution.[2][4]
- Wipe 2: Wipe with 70% ethanol (phenols are soluble in alcohol, aiding removal of residue).
- Final: Rinse with water. Dispose of all wipes as Stream C (Solid Hazardous Waste).

Regulatory & Compliance Notes (RCRA)

- RCRA Status: **2-(3-Hydroxypropyl)phenol** is not explicitly P-listed or U-listed. However, it must be treated as Characteristic Hazardous Waste (Toxic/Corrosive) if the pH is < 2 or based on toxicity profiles.

- Sewer Disposal: Strictly Prohibited. The compound is harmful to aquatic life (H402) and difficult for standard municipal water treatment to degrade rapidly.

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